

# Essential Guide to the Proper Disposal of Xevinapant

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## Compound of Interest

Compound Name: Xevinapant

Cat. No.: B1669974

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This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **Xevinapant**, a potent, orally bioavailable Smac mimetic and antagonist of the inhibitor of apoptosis proteins (IAPs).<sup>[1]</sup> Adherence to these procedures is critical for ensuring personnel safety and environmental protection in a laboratory setting. This guide is intended for researchers, scientists, and drug development professionals.

## Safety and Handling Profile

All personnel must familiarize themselves with the hazards associated with **Xevinapant** before handling. The following table summarizes key safety information derived from the Safety Data Sheet (SDS).<sup>[2]</sup>

Hazard Category	Description	Precautionary Statements
Acute Toxicity, Oral	Category 4: Harmful if swallowed.	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin Corrosion/Irritation	Category 2: Causes skin irritation.	P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.
Serious Eye Damage/Irritation	Category 2A: Causes serious eye irritation.	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
Respiratory Tract Irritation	Category 3: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for

breathing. P312: Call a  
POISON CENTER or  
doctor/physician if you feel  
unwell.

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## Disposal Workflow for Xevinapant Waste

The following diagram outlines the necessary steps for the safe segregation and disposal of waste contaminated with **Xevinapant**. This workflow is critical for preventing cross-contamination and ensuring regulatory compliance.

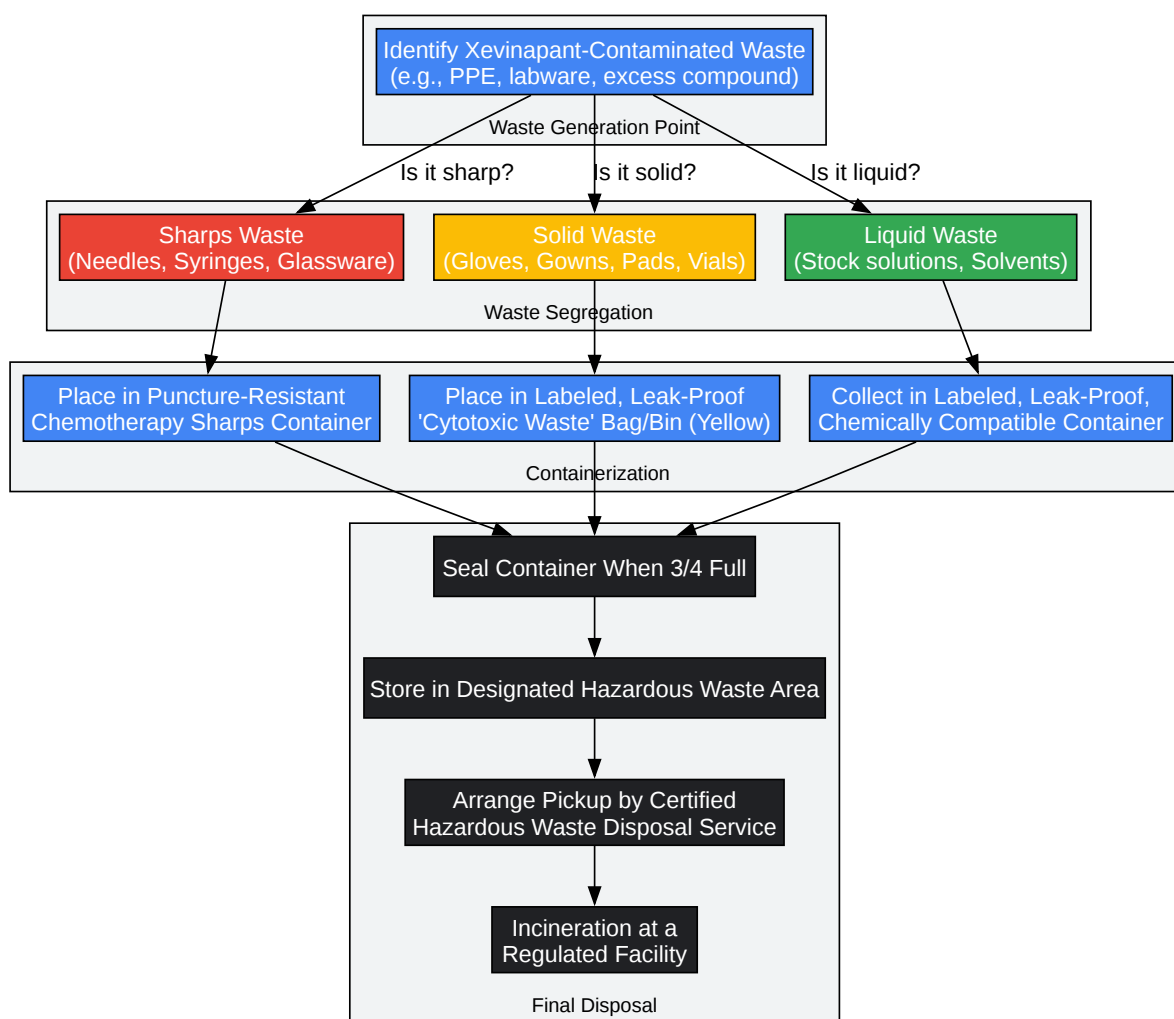


Diagram 1: Xevinapant Waste Disposal Workflow

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## References

- 1. Xevinapant hydrochloride - Immunomart [immunomart.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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